

Cross-validation of Diisodecyl succinate's effects across multiple cancer cell lines

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Compound of Interest

Compound Name: Diisodecyl succinate

Cat. No.: B15343944

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No Data Available on the Effects of Diisodecyl Succinate on Cancer Cell Lines

A comprehensive search of publicly available scientific literature and research databases has revealed no studies on the effects of **Diisodecyl succinate** on any cancer cell lines. Therefore, a comparison guide on this topic cannot be generated at this time.

There is a significant lack of research into the potential anti-cancer or pro-cancer properties of **Diisodecyl succinate**. As a result, no quantitative data, experimental protocols, or established signaling pathways associated with its effects on cancer cells are available to create the requested in-depth comparison guide.

While no information exists for **Diisodecyl succinate**, it is important to distinguish it from the well-studied metabolite, succinate. Succinate, a key component of the Krebs cycle, has been identified as an "oncometabolite" and plays a complex role in cancer biology.

The Role of Succinate in Cancer: A Brief Overview

Succinate has been shown to influence cancer progression through various mechanisms:

• HIF-1 α Stabilization: In certain tumor types with mutations in the succinate dehydrogenase (SDH) enzyme, succinate accumulates and can lead to the stabilization of Hypoxia-Inducible Factor 1-alpha (HIF-1 α). This can promote angiogenesis, cell survival, and metastasis.[1][2]







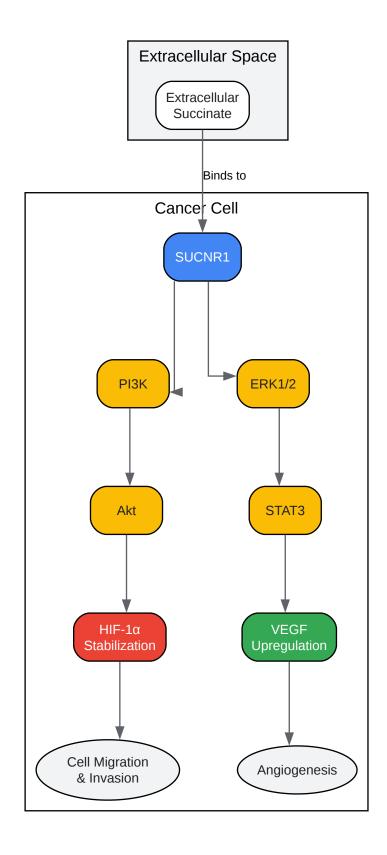
 Signaling Molecule: Extracellular succinate can act as a signaling molecule by activating the succinate receptor 1 (SUCNR1).[1] This can trigger downstream signaling cascades that promote cell migration, invasion, and the formation of new blood vessels that supply tumors.
 [1][2]

The signaling pathway for succinate-mediated effects in cancer is multifaceted and can involve:

- PI3K/Akt Pathway: Activation of SUCNR1 by succinate can lead to the activation of the PI3K/Akt signaling pathway, which is crucial for cell growth and proliferation.[1]
- ERK1/2 and STAT3 Activation: Succinate can also induce the activation of ERK1/2 and STAT3, leading to the upregulation of vascular endothelial growth factor (VEGF), a key promoter of angiogenesis.[1][2]

Below is a generalized diagram of the signaling pathway initiated by extracellular succinate in cancer cells.





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Caption: Extracellular succinate signaling in cancer.



It is crucial to reiterate that these findings pertain to the metabolite succinate and not **Diisodecyl succinate**. The biological effects of **Diisodecyl succinate** may be entirely different, and no conclusions about its potential impact on cancer cells can be drawn from the existing data on succinate. Further research is required to determine if **Diisodecyl succinate** has any role in cancer biology.

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References

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